

# Protocol for Studying Mancozeb's Effect on Soil Nitrification Processes

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Application Note & Protocol: Investigating the Impact of the Fungicide **Mancozeb** on Soil Nitrification

This document provides a detailed protocol for researchers, scientists, and professionals in drug development to study the effects of the fungicide **Mancozeb** on soil nitrification processes. The protocol outlines experimental procedures to assess changes in nitrification rates and the abundance of key nitrifying microorganisms.

## Introduction

Nitrification, the biological oxidation of ammonia to nitrate, is a critical step in the global nitrogen cycle, influencing nutrient availability for plants and the potential for nitrogen loss from ecosystems. This process is primarily carried out by two groups of microorganisms: ammonia-oxidizing archaea (AOA) and ammonia-oxidizing bacteria (AOB). The widespread use of fungicides like **Mancozeb** in agriculture raises concerns about their potential non-target effects on these beneficial soil microbial communities and the essential processes they mediate.

Studies have shown that **Mancozeb** can impair soil nitrification.[1][2][3] The extent of this inhibition is often dependent on the concentration of the fungicide applied.[1][2] This protocol provides a standardized framework to quantify the impact of **Mancozeb** on both the rate of nitrification and the populations of AOA and AOB in a controlled laboratory setting.

# **Experimental Objectives**



- To determine the dose-dependent effect of **Mancozeb** on the rate of soil nitrification.
- To quantify the impact of Mancozeb on the abundance of ammonia-oxidizing archaea (AOA) and ammonia-oxidizing bacteria (AOB) in soil.
- To establish a clear workflow for assessing the ecotoxicological effects of fungicides on key soil microbial processes.

# Materials and Methods Soil Collection and Preparation

- Collect a sufficient quantity of topsoil (0-15 cm depth) from a field with no recent history of fungicide application.
- Sieve the soil through a 2 mm mesh to remove stones, roots, and large organic debris.
- Homogenize the sieved soil thoroughly to ensure uniformity.
- Determine the initial physicochemical properties of the soil, including pH, organic matter content, and baseline concentrations of ammonium (NH<sub>4</sub>+-N) and nitrate (NO<sub>3</sub>--N).

## **Experimental Setup**

- Weigh out 100 g (on an oven-dry equivalent basis) of the prepared soil into individual microcosms (e.g., 250 mL glass beakers).
- Prepare a stock solution of analytical grade Mancozeb in a suitable solvent (e.g., distilled water with a minimal amount of a non-inhibitory surfactant if necessary).
- Establish multiple treatment groups with varying concentrations of Mancozeb.
   Recommended concentrations, based on previous studies, could include 0 (control), 10, 50, 100, and 250 mg Mancozeb per kg of dry soil.[1][2]
- Apply the Mancozeb solutions evenly to the soil in each microcosm and mix thoroughly to
  ensure uniform distribution. The control group should receive the same volume of the solvent
  without Mancozeb.
- Adjust the moisture content of all microcosms to 60% of the water-holding capacity.



- Incubate the microcosms in the dark at a constant temperature (e.g., 25°C) for a specified period (e.g., 28 days). To maintain moisture levels, cover the microcosms with perforated parafilm or add distilled water as needed by monitoring the weight.
- Sacrificial sampling should be performed at designated time points (e.g., day 0, 7, 14, and 28) for analysis.

### **Measurement of Nitrification Rate**

The net nitrification rate can be determined by measuring the change in nitrate concentration over time.

Protocol for Nitrate and Ammonium Extraction and Analysis:

- At each sampling point, take a 10 g subsample of soil from each microcosm.
- Add 50 mL of 2 M potassium chloride (KCl) solution to the soil sample.[4][5]
- Shake the mixture on an orbital shaker for 1 hour at room temperature.[5]
- Filter the soil suspension through a Whatman No. 42 filter paper. [5]
- Analyze the filtrate for nitrate (NO₃⁻-N) and ammonium (NH₄⁺-N) concentrations using a suitable analytical method, such as colorimetry on a continuous flow analyzer or a spectrophotometer.[4][6]
  - Nitrate Analysis: Nitrate is reduced to nitrite using a cadmium column. The nitrite then
    reacts with sulfanilamide and N-(1-naphthyl)ethylenediamine dihydrochloride to form a
    colored azo dye, which is measured spectrophotometrically at 520 nm.[4][6]
  - Ammonium Analysis: Ammonium reacts with salicylate and hypochlorite in an alkaline buffer to form a blue-green indophenol complex, which is measured spectrophotometrically at 660 nm.[4]
- Calculate the net nitrification rate as the change in nitrate concentration per unit of time (e.g., mg NO<sub>3</sub><sup>-</sup>-N kg<sup>-1</sup> soil day<sup>-1</sup>).



# Quantification of Ammonia-Oxidizing Archaea (AOA) and Bacteria (AOB)

The abundance of AOA and AOB can be determined by quantifying the copy numbers of their respective amoA genes using quantitative PCR (qPCR). The amoA gene encodes for the alpha subunit of ammonia monooxygenase, a key enzyme in ammonia oxidation.[7]

#### Protocol for DNA Extraction and qPCR:

- At each sampling point, take a 0.5 g subsample of soil from each microcosm for DNA extraction.
- Extract total genomic DNA from the soil samples using a commercially available soil DNA extraction kit according to the manufacturer's instructions.
- Assess the quality and quantity of the extracted DNA using a spectrophotometer (e.g., NanoDrop) and by agarose gel electrophoresis.
- Perform qPCR using specific primer sets for the AOA amoA and AOB amoA genes.
- The qPCR reaction mixture should contain the appropriate buffer, dNTPs, forward and reverse primers, DNA polymerase, SYBR Green I dye, and the template DNA.
- Run the qPCR on a thermal cycler with appropriate cycling conditions (denaturation, annealing, and extension temperatures and times).
- Generate a standard curve using serial dilutions of a plasmid containing the target amoA gene fragment of known copy number.
- Calculate the copy numbers of AOA and AOB amoA genes in the soil samples based on the standard curve.

### **Data Presentation**

Summarize all quantitative data into clearly structured tables for easy comparison.

Table 1: Effect of **Mancozeb** on Soil Nitrate (NO₃⁻-N) Concentration (mg/kg soil)



Mancozeb Concentration (mg/kg)	Day 0	Day 7	Day 14	Day 28
0 (Control)	5.2	15.8	28.4	45.1
10	5.1	12.3	22.1	35.6
50	5.3	8.9	15.7	25.3
100	5.2	6.1	10.5	18.9
250	5.1	5.5	7.8	12.4

Table 2: Effect of Mancozeb on Net Nitrification Rate (mg NO₃⁻-N/kg soil/day)

Mancozeb Concentration (mg/kg)	Day 0-7	Day 7-14	Day 14-28
0 (Control)	1.51	1.80	1.19
10	1.03	1.40	0.96
50	0.51	0.97	0.69
100	0.13	0.63	0.60
250	0.06	0.33	0.33

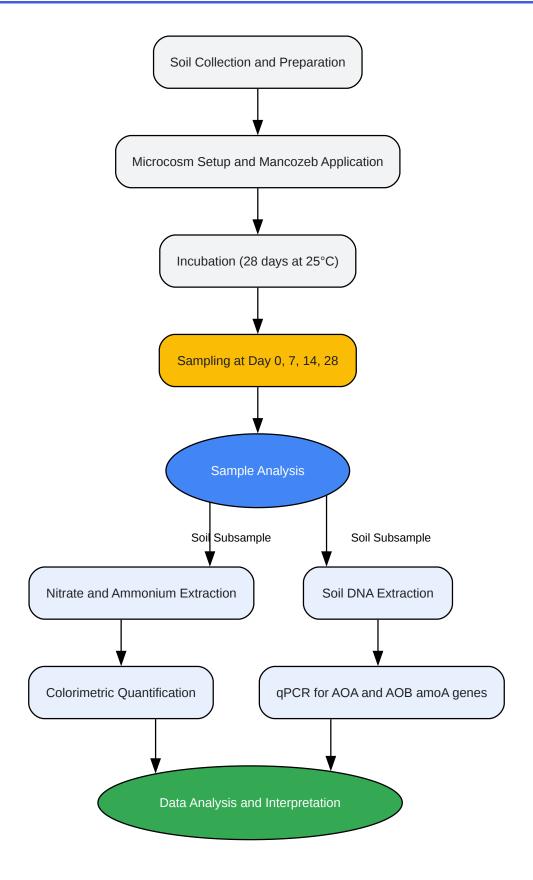
Table 3: Effect of **Mancozeb** on the Abundance of Ammonia-Oxidizing Archaea (AOA) and Bacteria (AOB) (amoA gene copies/g dry soil)



Mancozeb Concentrati on (mg/kg)	Organism	Day 0	Day 7	Day 14	Day 28
0 (Control)	AOA	1.2 x 10 <sup>8</sup>	1.3 x 10 <sup>8</sup>	1.4 x 10 <sup>8</sup>	1.5 x 10 <sup>8</sup>
AOB	5.5 x 10 <sup>6</sup>	6.2 x 10 <sup>6</sup>	7.1 x 10 <sup>6</sup>	8.0 x 10 <sup>6</sup>	
10	AOA	1.2 x 10 <sup>8</sup>	1.1 x 10 <sup>8</sup>	1.0 x 10 <sup>8</sup>	9.5 x 10 <sup>7</sup>
AOB	5.4 x 10 <sup>6</sup>	4.8 x 10 <sup>6</sup>	4.2 x 10 <sup>6</sup>	3.5 x 10 <sup>6</sup>	
50	AOA	1.3 x 10 <sup>8</sup>	9.8 x 10 <sup>7</sup>	8.5 x 10 <sup>7</sup>	7.1 x 10 <sup>7</sup>
AOB	5.6 x 10 <sup>6</sup>	3.5 x 10 <sup>6</sup>	2.8 x 10 <sup>6</sup>	1.9 x 10 <sup>6</sup>	
100	AOA	1.2 x 10 <sup>8</sup>	7.2 x 10 <sup>7</sup>	5.9 x 10 <sup>7</sup>	4.3 x 10 <sup>7</sup>
AOB	5.5 x 10 <sup>6</sup>	2.1 x 10 <sup>6</sup>	1.5 x 10 <sup>6</sup>	9.8 x 10 <sup>5</sup>	
250	AOA	1.2 x 10 <sup>8</sup>	5.5 x 10 <sup>7</sup>	4.1 x 10 <sup>7</sup>	2.8 x 10 <sup>7</sup>
AOB	5.4 x 10 <sup>6</sup>	1.2 x 10 <sup>6</sup>	8.1 x 10 <sup>5</sup>	5.2 x 10 <sup>5</sup>	

# **Visualizations**





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Caption: Experimental workflow for assessing Mancozeb's effect on soil nitrification.





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Caption: Logical relationship of **Mancozeb**'s inhibitory effect on nitrification.

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